

Direct Yellow 106 chemical structure and properties

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Direct Yellow 106: A Comprehensive Technical Guide

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Abstract

Direct Yellow 106 is a stilbene-class disazo direct dye recognized for its application in the dyeing of cellulosic materials such as cotton, viscose, and paper. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, and applications. Detailed methodologies for representative experimental procedures are included to facilitate further research and development.

Chemical Structure and Identification

Direct Yellow 106 is a complex aromatic compound characterized by two naphthotriazole sulfonic acid moieties linked by a central stilbene-azo backbone. The presence of multiple sulfonic acid groups imparts water solubility, a key characteristic of direct dyes.

Table 1: Chemical Identification of **Direct Yellow 106**

Identifier	Value
C.I. Name	Direct Yellow 106
C.I. Number	40300 [1]
CAS Number	12222-60-5 [1] [2]
Molecular Formula	C ₄₈ H ₂₆ N ₈ Na ₆ O ₁₈ S ₆ [1] [2]
Molecular Weight	1333.10 g/mol [1] [2]
IUPAC Name	hexasodium;2-[3-sulfonato-4-[(E)-2-[2-sulfonato-4-[[3-sulfonato-4-[(E)-2-[2-sulfonato-4-(5-sulfonatobenzo[e]benzotriazol-2-yl)phenyl]ethenyl]phenyl]diazenyl]phenyl]ethenyl]phenyl]benzo[e]benzotriazole-5-sulfonate [2]
Synonyms	Direct Yellow ARLE, Direct Fast Yellow 3RLL, Saturn Yellow L3R [3]

Physicochemical and Spectroscopic Properties

Direct Yellow 106 is typically supplied as a reddish-yellow or orange-yellow powder.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its high water solubility is a defining feature, though it can be sensitive to hard water.[\[6\]](#)[\[7\]](#)

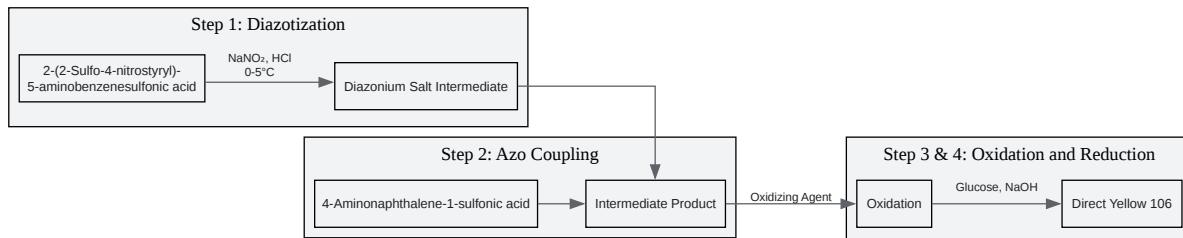
Table 2: Physicochemical Properties of **Direct Yellow 106**

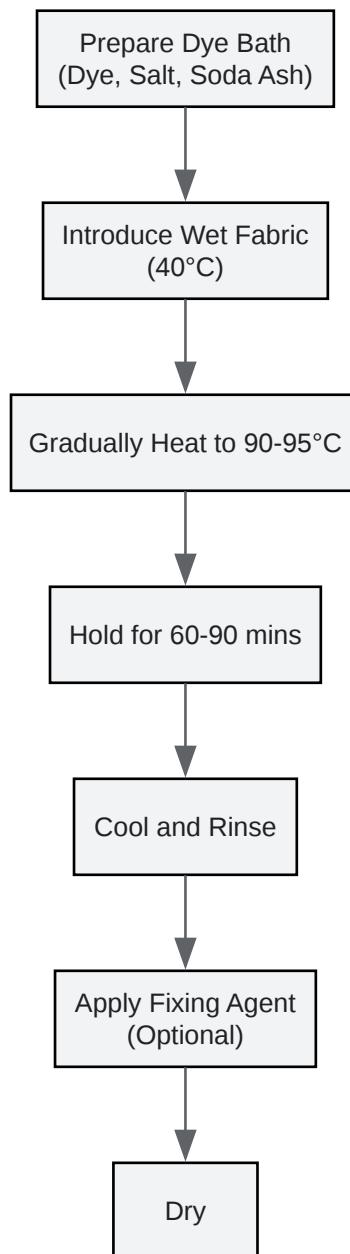
Property	Value
Physical Appearance	Reddish-yellow to orange-yellow powder [1] [4] [5] [6]
Hue	Reddish Yellow [1]
Solubility	Soluble in water [1] [8]
Light Fastness	6 [1]
Washing Fastness	3-4 [1]

Note: Fastness ratings are typically on a scale of 1 to 8 for light fastness and 1 to 5 for washing fastness, with higher numbers indicating better fastness.

Synthesis of Direct Yellow 106

The synthesis of **Direct Yellow 106** is a multi-step process involving diazotization, azo coupling, and oxidation reactions. A general manufacturing method is described as the diazotization of 2-(2-sulfo-4-nitrostyryl)-5-aminobenzenesulfonic acid and its subsequent coupling with 4-aminonaphthalene-1-sulfonic acid.^{[4][5]} This intermediate is then oxidized to form the triazole rings.^{[4][5]} Finally, a reduction step, often using glucose and sodium hydroxide, yields the final azo dye.^{[4][5][6][7]}





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